

# L-Gulono-1,4-lactone-13C6: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **L-Gulono-1,4-lactone-13C6**

Cat. No.: **B15553128**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **L-Gulono-1,4-lactone-13C6**. A specific Safety Data Sheet (SDS) for **L-Gulono-1,4-lactone-13C6** was not available at the time of writing. The information presented is largely based on data for the unlabeled L-Gulono-1,4-lactone and general principles of laboratory safety for isotopically labeled compounds. It is imperative to consult the supplier-specific SDS upon receipt of the material and to conduct a thorough risk assessment before use.

## Introduction

**L-Gulono-1,4-lactone-13C6** is a stable isotope-labeled form of L-Gulono-1,4-lactone, a key precursor in the biosynthesis of L-ascorbic acid (Vitamin C) in many animals and plants.<sup>[1][2][3]</sup> Its use as an internal standard or tracer in metabolic studies is crucial for advancing research in areas such as carbohydrate metabolism and drug development. This guide provides an in-depth overview of the safety and handling protocols necessary for the responsible use of this compound in a laboratory setting.

## Chemical and Physical Properties

While specific quantitative data for the 13C6-labeled compound is limited, the physical properties are expected to be very similar to its unlabeled counterpart.

Property	Value	Source
Chemical Name	L-Gulono-1,4-lactone-13C6	<a href="#">[1]</a>
Synonyms	Reduced Ascorbic Acid-13C6, Dihydroascorbic Acid-13C6	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	$^{13}\text{C}_6\text{H}_{10}\text{O}_6$	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	184.1 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline powder	<a href="#">[3]</a>
Melting Point	182-190 °C	<a href="#">[3]</a>
Solubility	Soluble in DMSO (36 mg/mL for unlabeled)	<a href="#">[5]</a>
Purity	≥ 98% (HPLC for unlabeled)	<a href="#">[3]</a>
Optical Rotation	$[\alpha]_{D20} = +51^\circ$ to $+58^\circ$ (c=4 in H <sub>2</sub> O for unlabeled)	<a href="#">[3]</a>

## Safety and Hazard Information

Based on the Safety Data Sheet for the unlabeled L-Gulono-1,4-lactone, the compound is generally not classified as a hazardous substance or mixture.[\[6\]](#) However, it is crucial to handle all chemicals with care.

## GHS Classification

For L-Gulono-1,4-lactone (unlabeled):

- GHS Classification: Not a hazardous substance or mixture.[\[6\]](#)
- Label Elements: No hazard pictogram, signal word, or hazard statements are required.[\[6\]](#)

It is important to note that some sources for other isomers, such as D-Gulono-1,4-lactone, indicate potential for skin, eye, and respiratory irritation.[\[7\]](#) Therefore, adopting prudent laboratory practices is recommended.

## Potential Health Effects

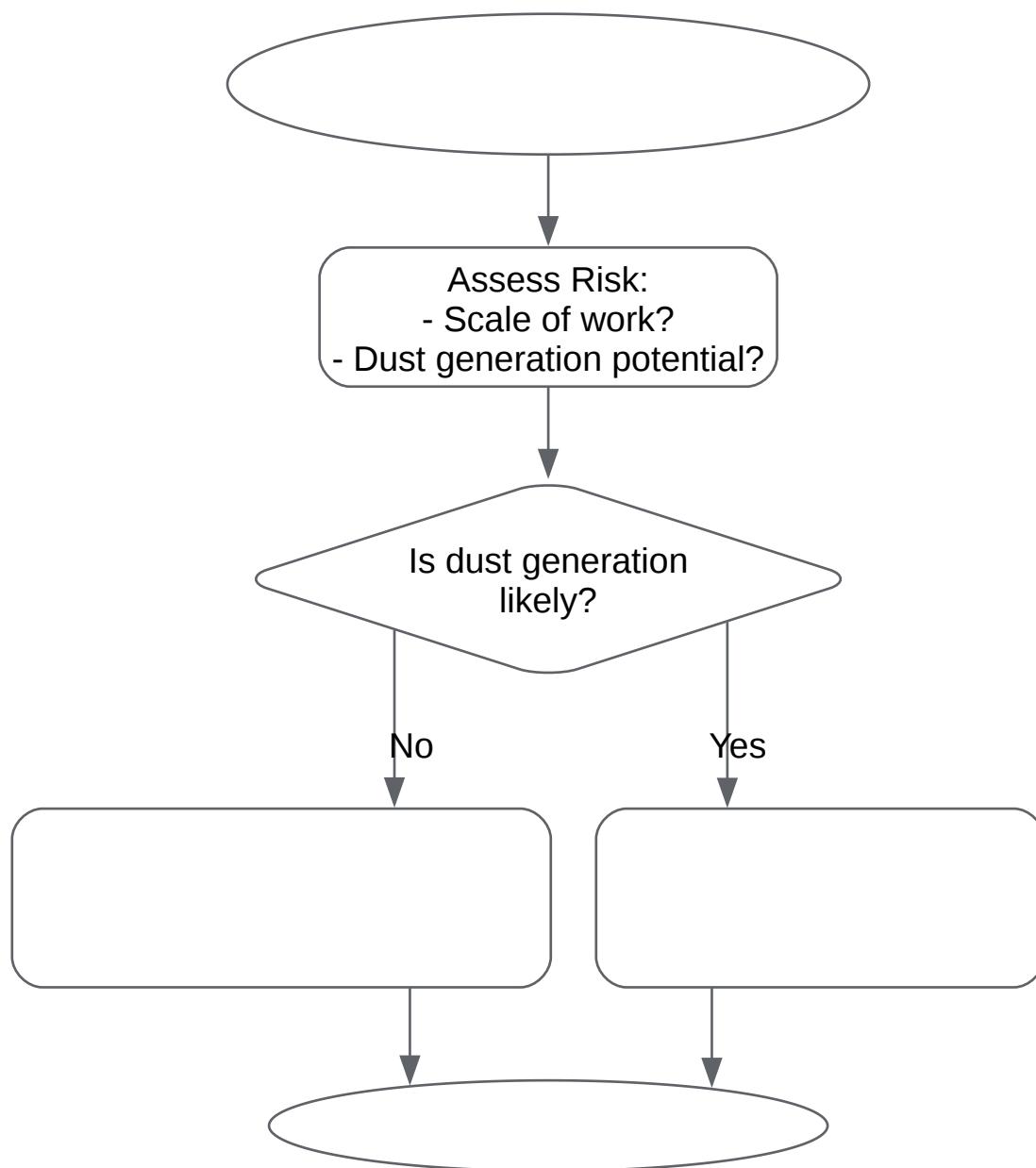
- Inhalation: May cause respiratory tract irritation. Avoid inhalation of dust.[\[6\]](#)
- Skin Contact: May cause skin irritation upon prolonged contact.
- Eye Contact: May cause eye irritation.
- Ingestion: Effects of ingestion are not well-documented.

## Handling and Storage

Proper handling and storage are critical to maintain the integrity of **L-Gulono-1,4-lactone-13C6** and ensure laboratory safety.

## Personal Protective Equipment (PPE)

The following diagram outlines a general workflow for selecting appropriate PPE when handling chemical compounds like **L-Gulono-1,4-lactone-13C6**.



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#### *PPE Selection Workflow*

## Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder to avoid dust formation.[8]
- Avoid contact with skin, eyes, and clothing.[8]

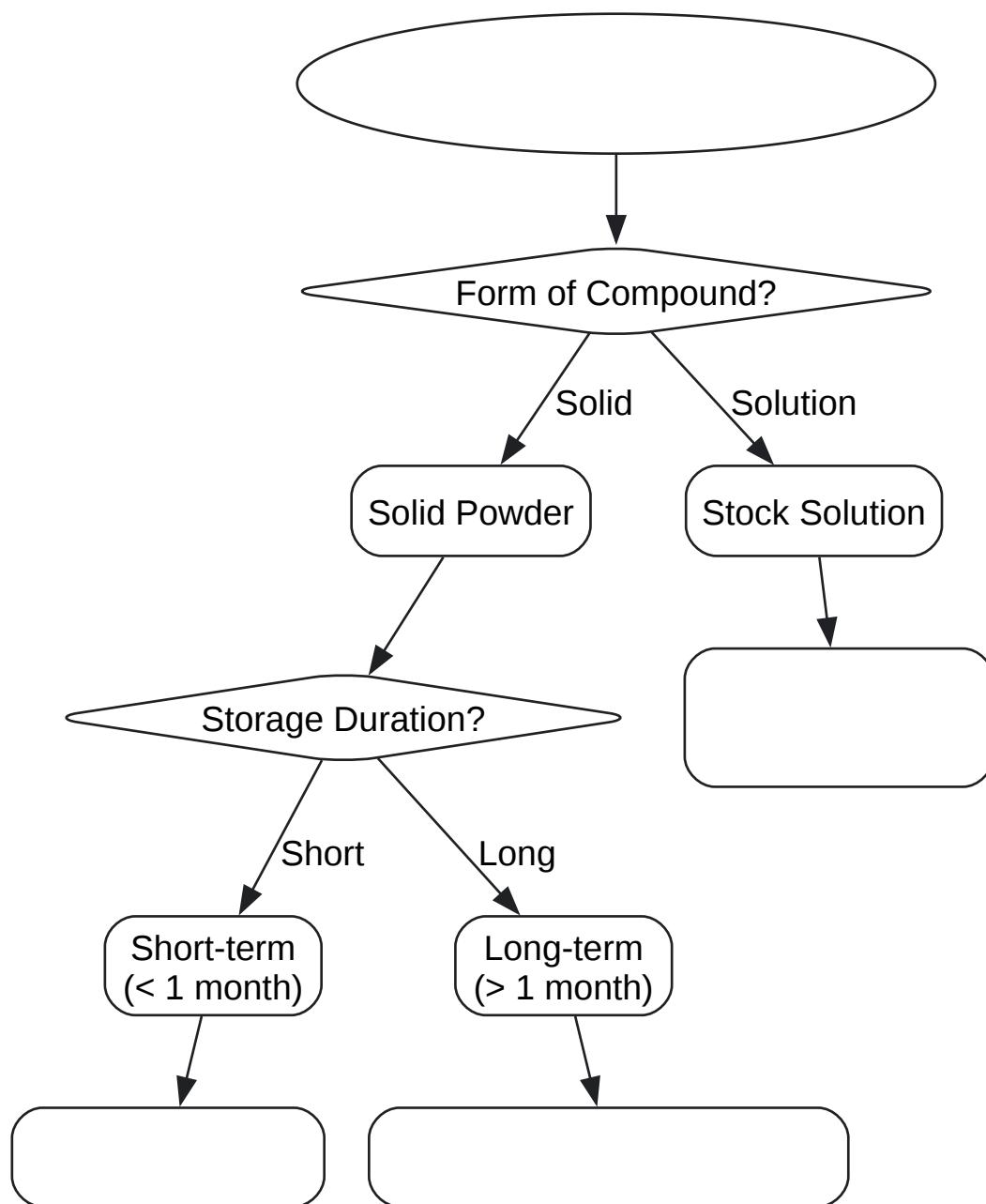
- Wear appropriate personal protective equipment as determined by your risk assessment.[\[9\]](#)
- Minimize dust generation and accumulation.[\[6\]](#)
- After handling, wash hands thoroughly.

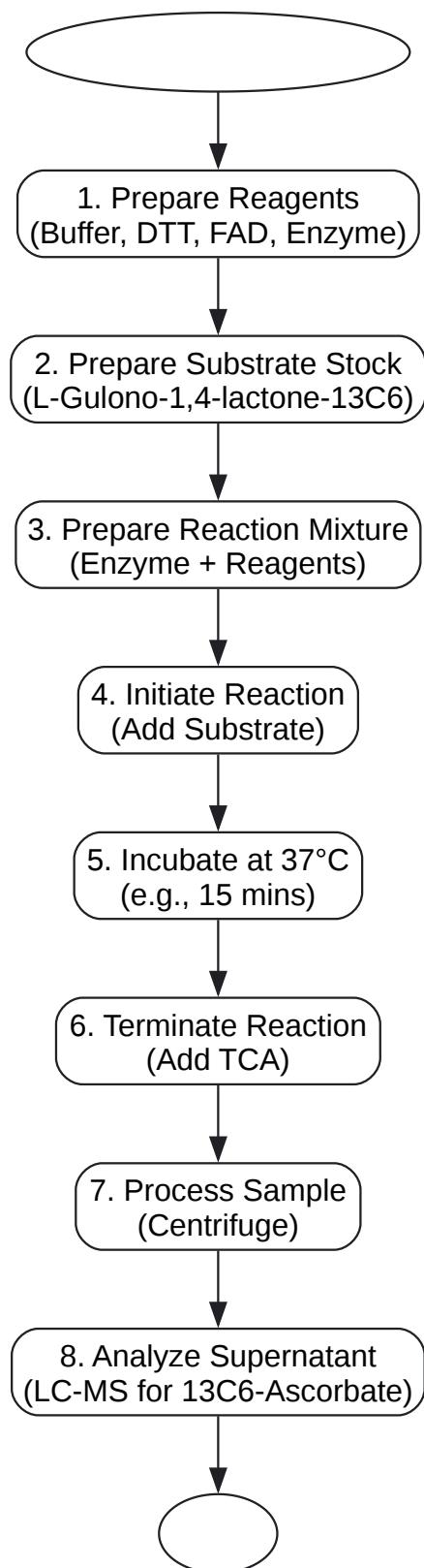
## Storage Conditions

Recommendations for storage vary, so it is essential to follow the supplier's instructions.

- General Short-Term Storage: 2-8°C in a refrigerator.[\[1\]](#)
- Alternative Short-Term Storage: Room temperature or 4°C.[\[4\]](#)
- Long-Term Storage (Powder): -20°C, desiccated and protected from light.[\[10\]](#)
- Stock Solutions: Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[\[2\]](#)

The following diagram illustrates the decision process for appropriate storage.





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